

Technical Support Center: Artifact Removal in PPTN LFP Recordings

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PPTN

Cat. No.: B12431138

[Get Quote](#)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in identifying and removing common artifacts from local field potential (LFP) recordings of the pedunculopontine nucleus (**PPTN**).

Frequently Asked Questions (FAQs)

Q1: What are the most common sources of artifacts in LFP recordings from the **PPTN**?

A1: LFP recordings, especially from deep brain structures like the **PPTN**, are susceptible to various artifacts that can contaminate the neural signal of interest. Common sources include:

- **Power Line Noise:** Interference from electrical equipment operating at 50 or 60 Hz.^{[1][2][3][4][5]} This is one of the most pervasive artifacts in electrophysiological recordings.
- **Movement Artifacts:** Large, slow-wave potentials caused by subject movement, cable sway, or electrode displacement.^{[6][7]}
- **Electromyographic (EMG) Contamination:** High-frequency signals originating from muscle activity, particularly from neck and facial muscles, which can be volume-conducted to the recording electrodes.^[8]
- **Electrocardiogram (ECG) and Pulsation Artifacts:** Rhythmic artifacts arising from the cardiac cycle, which can be particularly prominent in deep brain recordings.^{[6][9][10][11][12]}

- Spike Bleed-through: The waveform of action potentials from nearby neurons can leak into the LFP frequency band, creating a form of artifact.[\[13\]](#)
- Deep Brain Stimulation (DBS) Artifacts: If recordings are performed concurrently with DBS, large and complex artifacts will be present.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Q2: What are the initial steps I should take to minimize artifacts during the experiment?

A2: Proactive measures during the experimental setup can significantly reduce artifact contamination. Key steps include:

- Proper Grounding: Ensure the subject and all recording equipment are properly grounded to a common earth ground to minimize power line noise.[\[2\]](#)
- Cable Shielding and Management: Use shielded cables and secure them to prevent movement-induced artifacts.
- Impedance Matching: Ensure electrode impedances are within an acceptable range for your recording system to improve the signal-to-noise ratio.
- Reference Electrode Placement: Place the reference electrode in a location that is electrically quiet and distant from major sources of noise.
- Bipolar Recordings: Using a bipolar montage (recording the voltage difference between two nearby electrodes) can help to reject common-mode noise from distant sources.[\[11\]](#)

Q3: What are the main computational techniques for removing artifacts from LFP data?

A3: Several signal processing techniques can be applied post-hoc to remove artifacts from recorded LFP data. The choice of method depends on the type of artifact. Common techniques include:

- Filtering: Band-stop (notch) filters are effective for removing power line noise at specific frequencies (e.g., 50/60 Hz and their harmonics).[\[1\]](#)[\[4\]](#) Band-pass filtering can isolate the frequency range of interest for LFPs (e.g., 1-200 Hz).[\[19\]](#)

- Independent Component Analysis (ICA): A blind source separation technique that can effectively separate and remove stereotyped artifacts like eye blinks, ECG, and muscle activity from the neural signal.[\[8\]](#)[\[9\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)
- Wavelet Denoising: This method decomposes the signal into different frequency components at different time points, allowing for the targeted removal of transient artifacts.[\[1\]](#)[\[20\]](#)[\[24\]](#)[\[25\]](#)
- Template Subtraction: This technique is useful for removing stereotyped artifacts like the ECG QRS complex or DBS pulses. An average artifact template is created and then subtracted from the raw data at each occurrence.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[17\]](#)

Troubleshooting Guides

Issue 1: Persistent 50/60 Hz Power Line Noise

Symptoms: A sharp peak at 50 Hz or 60 Hz (and its harmonics) in the power spectral density (PSD) plot of your LFP data.

Troubleshooting Steps:

- Verify Grounding: Double-check that all equipment and the subject are connected to a single, stable earth ground.
- Apply a Notch Filter: Use a digital notch filter (e.g., a second-order IIR filter) centered at the power line frequency (50 or 60 Hz) and its harmonics (100/120 Hz, 150/180 Hz, etc.). Be cautious not to use an overly wide notch, as this can remove neural data.[\[4\]](#)
- Use Spectrum Interpolation: An alternative to notch filtering is to transform the data to the frequency domain, remove the frequency bins corresponding to the power line noise, and then interpolate the spectrum from neighboring frequencies before transforming back to the time domain.[\[4\]](#)
- Consider Adaptive Filtering: If the power line noise frequency fluctuates slightly, an adaptive filter can track these changes and provide more effective removal than a static notch filter.[\[3\]](#)

Issue 2: Large, Slow Drifts and Movement Artifacts

Symptoms: Low-frequency (<1 Hz) drifts or sudden, large-amplitude, non-physiological fluctuations in the LFP signal, often correlated with subject movement.

Troubleshooting Steps:

- High-Pass Filtering: Apply a high-pass filter with a low cutoff frequency (e.g., 0.5-1 Hz) to remove slow drifts.
- Visual Inspection and Epoch Rejection: Manually or semi-automatically inspect the data and exclude epochs that are heavily contaminated with movement artifacts.
- Wavelet Denoising: Utilize wavelet decomposition to identify and remove the coefficients associated with the large, transient movement artifacts.
- Independent Component Analysis (ICA): If the movement artifacts have a consistent spatial signature across multiple channels, ICA can be used to isolate and remove them.

Issue 3: Rhythmic ECG/Pulsation Artifacts

Symptoms: Repetitive, sharp waveforms in the LFP that are time-locked to the cardiac cycle. These can be confirmed by simultaneously recording an ECG.

Troubleshooting Steps:

- Template Subtraction:
 - Detect the R-peaks in a simultaneously recorded ECG signal.
 - Create an average template of the ECG artifact in the LFP data by aligning to the R-peaks.
 - Subtract this template from the LFP at each R-peak occurrence.[\[10\]](#)[\[11\]](#)
- Independent Component Analysis (ICA): ICA is often effective at separating the ECG artifact into one or more independent components, which can then be identified and removed.[\[9\]](#) This is particularly useful if a clean ECG signal is not available.
- Singular Value Decomposition (SVD): SVD can also be used to identify and remove the dominant components of the ECG artifact.[\[12\]](#)

Experimental Protocols

Protocol 1: LFP Recording in Freely Moving Animals

This protocol outlines the general steps for recording LFPs from the **PPTN** in a freely moving animal to minimize artifacts at the source.

Methodology:

- Electrode Implantation:
 - Anesthetize the animal according to approved institutional protocols.
 - Secure the animal in a stereotaxic frame.
 - Implant a multi-channel electrode array targeting the **PPTN**.
 - Place a reference screw and a ground screw over a region distant from the recording site, such as the cerebellum or frontal cortex.
 - Secure the implant with dental acrylic.
- Recovery: Allow the animal to fully recover from surgery before commencing recordings.
- Recording Setup:
 - Connect the animal to the recording system via a lightweight, flexible cable and a commutator to allow for free movement.
 - Ensure the recording environment is free from major sources of electrical noise.
 - Use a video camera to monitor the animal's behavior and correlate it with the LFP data.
- Data Acquisition:
 - Set the sampling rate to at least 1 kHz to capture the full LFP spectrum.
 - Apply an initial analog band-pass filter (e.g., 0.1-500 Hz) during acquisition to prevent aliasing and remove DC offset.

- Record data in a differential configuration to reduce common-mode noise.

Protocol 2: Post-Hoc Artifact Removal Workflow

This protocol provides a step-by-step computational workflow for cleaning LFP data after acquisition.

Methodology:

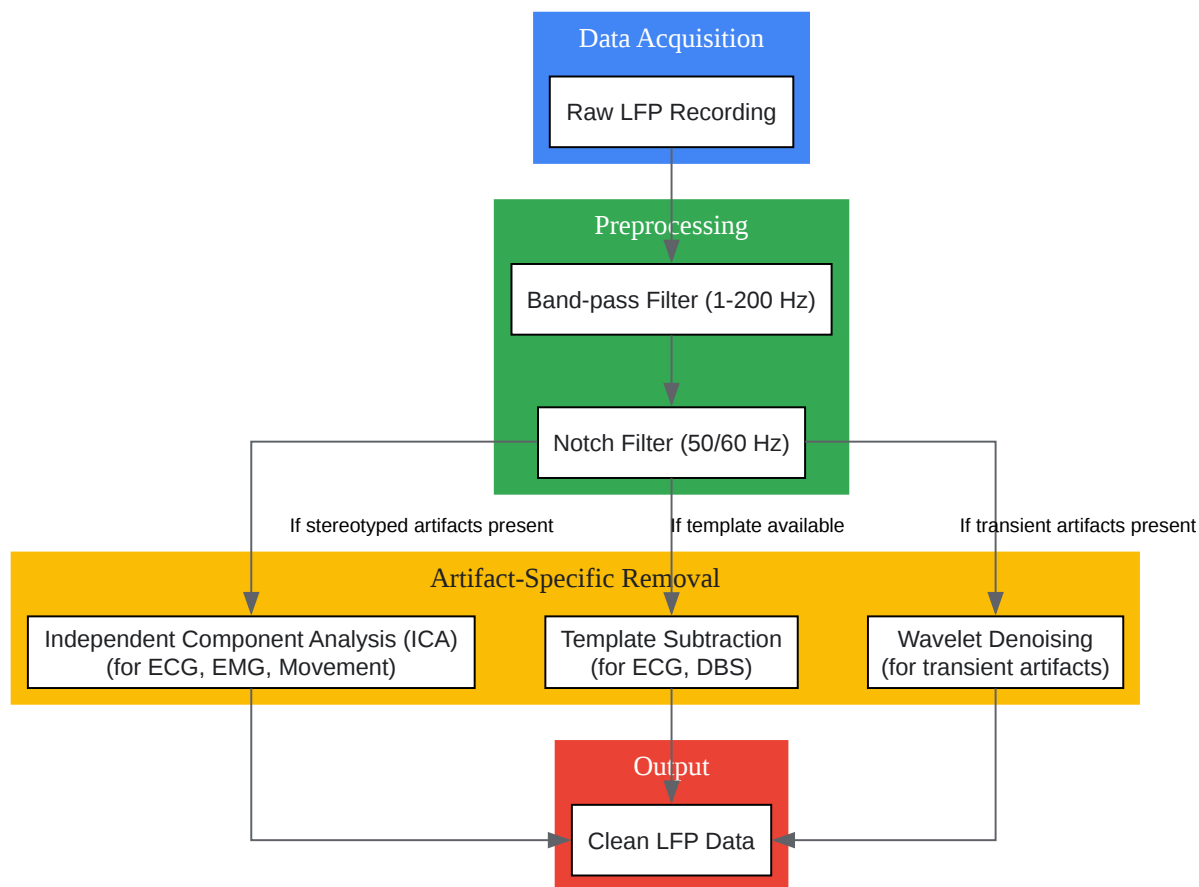
- Initial Data Inspection:
 - Load the raw LFP data into a suitable analysis environment (e.g., MATLAB, Python).
 - Visually inspect the data for gross artifacts, such as amplifier saturation or cable disconnections.
 - Plot the power spectral density (PSD) to identify power line noise.
- Filtering:
 - Apply a band-pass filter to the data, for example, between 1 and 200 Hz, to remove slow drifts and high-frequency noise outside the LFP range.
 - Apply a notch filter at 50/60 Hz and its harmonics to remove power line interference.
- Artifact-Specific Removal:
 - For ECG/Pulsation Artifacts: If a concurrent ECG was recorded, use a template subtraction method. Otherwise, apply ICA.
 - For Movement Artifacts: Use a combination of epoch rejection for severe artifacts and wavelet denoising for more subtle ones.
 - For EMG Contamination: High-frequency EMG can often be reduced by the initial band-pass filter. If significant contamination remains in the higher LFP frequencies, ICA can be effective.
- Final Inspection:

- Visually inspect the cleaned data and its PSD to ensure that the artifacts have been successfully removed without distorting the underlying neural signal.
- Compare the PSD of the raw and cleaned data to document the effect of the cleaning procedure.

Quantitative Data Summary

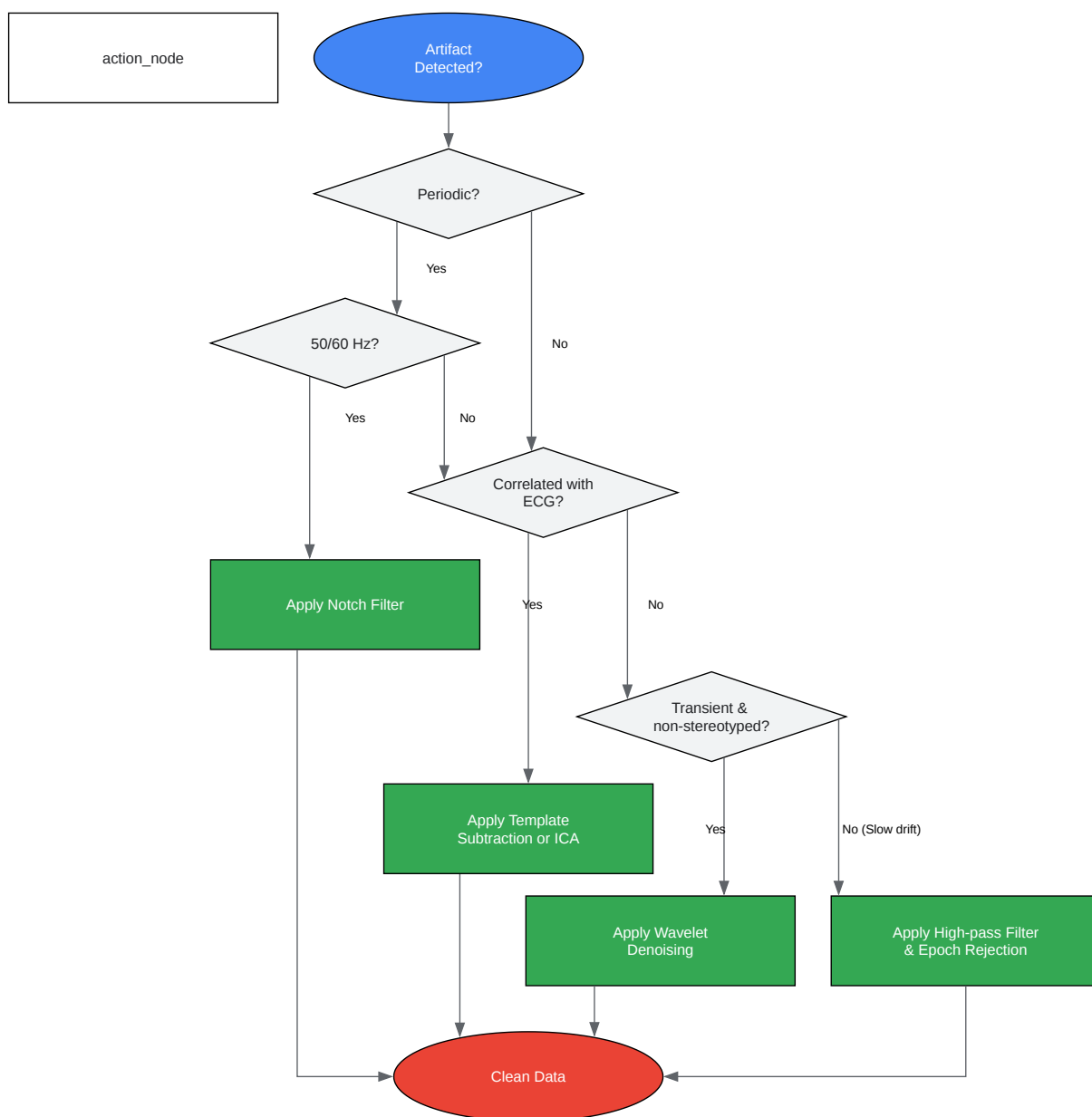
Artifact Type	Common Frequency Range	Typical Amplitude	Recommended Removal Technique(s)
Power Line Noise	50/60 Hz and harmonics	Variable, can be large	Notch Filtering, Spectrum Interpolation, Adaptive Filtering
Movement Artifacts	< 5 Hz	Very large, can saturate amplifier	High-pass Filtering, Epoch Rejection, Wavelet Denoising, ICA
ECG/Pulsation	1-3 Hz (fundamental) and harmonics	Variable, can be larger than LFP	Template Subtraction, ICA, SVD
EMG Contamination	> 30 Hz	Variable	Band-pass Filtering, ICA
Spike Bleed-through	Broad, can affect gamma band	Small, but can bias spike-LFP analysis	Spike-artifact removal algorithms, Bayesian methods

Visualizations



[Click to download full resolution via product page](#)

Caption: A generalized workflow for post-hoc artifact removal from LFP data.



[Click to download full resolution via product page](#)

Caption: A decision tree for selecting an appropriate artifact removal technique.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Powerline noise elimination in biomedical signals via blind source separation and wavelet analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. xcorr.net [xcorr.net]
- 3. arxiv.org [arxiv.org]
- 4. Reducing power line noise in EEG and MEG data via spectrum interpolation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. americaspg.com [americaspg.com]
- 6. Pulsation artifact removal from intra-operatively recorded local field potentials using sparse signal processing and data-specific dictionary - PMC [pmc.ncbi.nlm.nih.gov]
- 7. vis.caltech.edu [vis.caltech.edu]
- 8. Unmasking local activity within local field potentials (LFPs) by removing distal electrical signals using independent component analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Removal of Electrocardiogram Artifacts From Local Field Potentials Recorded by Sensing-Enabled Neurostimulator - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Frontiers | Removal of Electrocardiogram Artifacts From Local Field Potentials Recorded by Sensing-Enabled Neurostimulator [frontiersin.org]
- 11. medrxiv.org [medrxiv.org]
- 12. biorxiv.org [biorxiv.org]
- 13. biorxiv.org [biorxiv.org]
- 14. Robust Removal of Slow Artifactual Dynamics Induced by Deep Brain Stimulation in Local Field Potential Recordings Using SVD-Based Adaptive Filtering [mdpi.com]
- 15. Artefact-free recording of local field potentials with simultaneous stimulation for closed-loop Deep-Brain Stimulation - PMC [pmc.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. file1.dxycdn.com [file1.dxycdn.com]

- 18. researchgate.net [researchgate.net]
- 19. bio.fsu.edu [bio.fsu.edu]
- 20. Different Signal Processing Techniques used in Artifact removal from Electroencephalography (EEG) Signal.pptx [slideshare.net]
- 21. youtube.com [youtube.com]
- 22. TMSi — an Artinis company — Removing Artifacts From EEG Data Using Independent Component Analysis (ICA) [tmsi.artinis.com]
- 23. Independent Component Analysis with Functional Neuroscience Data Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 24. Evaluation of Morlet Wavelet Analysis for Artifact Detection in Low-Frequency Commercial Near-Infrared Spectroscopy Systems [mdpi.com]
- 25. Artifacts Removal Schemes Using Wavelet Transforms in Brain Computer Interface | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [Technical Support Center: Artifact Removal in PPTN LFP Recordings]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12431138#artifact-removal-in-local-field-potential-recordings-from-pptn]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com